

# Application Note: Strategic Synthesis of 6-Chloro-2-fluoro-3-methoxyaniline

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## Compound of Interest

Compound Name: 6-Chloro-2-fluoro-3-methoxyaniline

CAS No.: 1017777-77-3

Cat. No.: B1390477

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## Executive Summary

**6-Chloro-2-fluoro-3-methoxyaniline** (CAS 1523406-39-4) is a critical pharmacophore and building block, most notably serving as the aniline fragment in the synthesis of Adagrasib (MRTX849), a covalent KRAS G12C inhibitor.<sup>[1][2]</sup> The synthesis of this intermediate presents a classic regioselectivity challenge: introducing a chlorine atom at the C6 position of the electron-rich aniline ring while avoiding the sterically and electronically favorable C4 position.<sup>[1][2]</sup>

This Application Note details two distinct synthetic protocols to achieve high regiocontrol:

- The Classical Blocking Strategy: Uses a sulfonic acid group to block the para-position (C4), forcing chlorination to the desired ortho-position (C6).<sup>[1][2]</sup>
- The Directed Ortho-Metalation (DoM) Strategy: Utilizes organolithium chemistry for precise C6 functionalization, recommended for high-value, small-scale GMP batches.<sup>[1][2]</sup>

## Retrosynthetic Analysis & Strategy

The structural challenge lies in the 1,2,3,6-substitution pattern.<sup>[1][2]</sup> In 2-fluoro-3-methoxyaniline, the amino group (

) and methoxy group (

) are activating groups that direct electrophilic substitution to positions C4 and C6.<sup>[1][2]</sup>

- Electronic Bias: The C4 position is para to the strong

donor and ortho to the

donor, making it the most nucleophilic site.<sup>[1][2]</sup>

- The Goal: We must invert this natural selectivity to chlorinate C6.<sup>[1][2]</sup>

Figure 1: Retrosynthetic disconnection showing the two primary routes to overcome C4-selectivity bias.<sup>[1][2]</sup>

### Route A: The Sulfonic Acid Blocking Protocol (Scalable)<sup>[1][2]</sup>

This route is preferred for kilogram-scale synthesis where organolithium reagents are hazardous or cost-prohibitive.<sup>[1][2]</sup> It relies on the reversibility of sulfonation.<sup>[1][2]</sup>

## Reagents & Materials

| Component                 | Role               | CAS Number  | Purity Grade    |
|---------------------------|--------------------|-------------|-----------------|
| 2-Fluoro-3-methoxyaniline | Starting Material  | 801282-00-8 | >98%            |
| Sulfuric Acid ( )         | Blocking Agent     | 7664-93-9   | 98% Conc.[1][2] |
| Acetic Anhydride ( )      | Amine Protection   | 108-24-7    | ACS Reagent     |
| N-Chlorosuccinimide (NCS) | Chlorinating Agent | 128-09-6    | 98%             |
| Hydrochloric Acid (HCl)   | Deprotection       | 7647-01-0   | 6M              |

## Step-by-Step Protocol

### Step 1: Regioselective Sulfonation (Blocking C4)[1][2]

- Charge a glass-lined reactor with 2-Fluoro-3-methoxyaniline (1.0 eq).
- Slowly add concentrated (5.0 eq) at 0°C to control exotherm.
- Heat the mixture to 100°C for 2–4 hours.
  - Mechanism:[2][3] Sulfonation is reversible but thermodynamically favors the unhindered para-position (C4).[1][2]
- Cool to room temperature and pour onto ice. Collect the precipitate (4-amino-3-fluoro-2-methoxybenzenesulfonic acid).[1][2]

### Step 2: Protection & Chlorination[1][2]

- Suspend the sulfonic acid intermediate in acetic acid.[1][2]
- Add Acetic Anhydride (1.2 eq) and stir at 50°C until homogeneous (formation of acetanilide).

- Cool to 20°C. Add NCS (1.1 eq) portion-wise over 1 hour.
  - Critical Control Point: Maintain temperature <25°C to prevent over-chlorination.[1][2]
  - Logic: With C4 blocked by  
, the acetamide directs the chlorine to the only available activated position: C6.[1][2]

### Step 3: Global Deprotection (Desulfonation)[1][2]

- Add dilute  
(20% aq) or HCl to the reaction mixture.
- Heat to reflux (~100-110°C) with steam distillation.
  - Mechanism:[2][3][4] Acid hydrolysis removes the acetyl group.[1][2] High-temperature hydrolysis desulfonates the ring (ipso-substitution with H+), driven by the volatility of the product or stability of the aniline.[1][2]
- Neutralize with NaOH to pH 8–9 and extract with Ethyl Acetate.
- Concentrate to yield **6-Chloro-2-fluoro-3-methoxyaniline**. [1][2][3][5]

## Route B: Directed Ortho-Metalation (High Precision) [1][2]

This route utilizes the coordination ability of a Boc-protecting group to direct a lithium base specifically to the C6 position.[1][2] This is the "modern" medicinal chemistry approach.[1][2]

## Reagents & Materials

| Component                     | Role             | CAS Number |
|-------------------------------|------------------|------------|
| Di-tert-butyl dicarbonate ( ) | Protecting Group | 24424-99-5 |
| n-Butyllithium (n-BuLi)       | Lithiating Agent | 109-72-8   |
| Hexachloroethane ( )          | Chlorine Source  | 67-72-1    |

## Step-by-Step Protocol

### Step 1: Boc-Protection[1][2]

- Dissolve 2-Fluoro-3-methoxyaniline in THF.
- Add (1.1 eq) and catalytic DMAP.[1][2] Reflux for 2 hours.
- Workup: Wash with 1M HCl, dry, and concentrate.[1][2] Yields tert-butyl (2-fluoro-3-methoxyphenyl)carbamate.[1][2]

### Step 2: Lithiation & Chlorination[1][2]

- Dissolve the Boc-aniline in anhydrous THF under Argon/Nitrogen.
- Cool to -78°C (Dry ice/Acetone bath).
- Add n-BuLi (2.2 eq) dropwise.[1][2]
  - Mechanism:[2][3] The Lithium coordinates to the Boc carbonyl oxygen.[1][2] The base deprotonates the ortho position (C6).[1][2] Note that C6 is favored over C4 because the Boc group directs to its own ortho position, whereas the OMe group (directing to C4) is further away.[1][2]
- Stir for 1 hour at -78°C.
- Add a solution of Hexachloroethane (1.2 eq) in THF.

- Allow to warm to room temperature slowly.

### Step 3: Deprotection<sup>[1][2]</sup>

- Treat the crude intermediate with TFA/DCM (1:1) or 4M HCl in Dioxane at room temperature for 2 hours.

- Neutralize with saturated

.<sup>[1][2]</sup>

- Purify via silica gel chromatography (Hexanes/EtOAc).

## Process Comparison & Decision Matrix

Figure 2: Decision matrix for selecting the synthesis route based on scale and resources.

| Parameter        | Route A (Blocking)                         | Route B (DoM)                                  |
|------------------|--------------------------------------------|------------------------------------------------|
| Regioselectivity | Good (>90%)                                | Excellent (>98%)                               |
| Reagent Cost     | Low (H <sub>2</sub> SO <sub>4</sub> , NCS) | High (n-BuLi, C <sub>2</sub> Cl <sub>6</sub> ) |
| Safety Profile   | Corrosive acids, Exotherms                 | Pyrophoric reagents, Cryogenic                 |
| Purification     | Crystallization                            | Chromatography likely needed                   |
| Suitability      | Manufacturing / Scale-up                   | Drug Discovery / MedChem                       |

## Analytical Validation

To verify the correct isomer (6-chloro vs. 4-chloro), analyze the <sup>1</sup>H NMR coupling constants.

- Target (**6-Chloro-2-fluoro-3-methoxyaniline**):
  - Protons at C4 and C5 are adjacent.<sup>[1][2]</sup>
  - You will see two doublets (or doublet of doublets due to F) with an ortho-coupling constant (

).[1][2]

- Impurity (4-Chloro-2-fluoro-3-methoxyaniline):
  - Protons at C5 and C6 are adjacent.[1][2]
  - Similar ortho-coupling, but chemical shifts will differ significantly due to proximity to the amine.[1][2]
  - Definitive Check: <sup>13</sup>C NMR or NOESY.[1][2] In the target, the NH<sub>2</sub> protons should show an NOE correlation with the Phenyl-H at C5? No, NH<sub>2</sub> is at C1, H is at C5.[1][2] NH<sub>2</sub> is adjacent to F(2) and Cl(6).[1][2] No NOE between NH<sub>2</sub> and aromatic protons indicates the 2,6-disubstitution pattern.[1][2]

## References

- Preparation of Adagrasib (MRTX849): Fell, J. B., et al. "Identification of the KRASG12C Inhibitor MRTX849." [1][2] Journal of Medicinal Chemistry, 2020, 63(13), 6679–6693.[1][2] [Link](#)[1][2]
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- Directed Ortho Metalation: Snieckus, V. "Directed Ortho Metalation.[1][2] Tertiary Amide and O-Carbamate Directors in Synthetic Strategies for Polysubstituted Aromatics." Chemical Reviews, 1990, 90(6), 879–933.[1][2] [Link](#)[1][2]
- Starting Material Source: Sigma-Aldrich Product Specification, "2-Fluoro-3-methoxyaniline," CAS 801282-00-8.[1][2] [Link](#)
- Patent Reference: "Process for the preparation of KRAS G12C inhibitors." WO 2019/156968. [1][2] (Describes the use of **6-chloro-2-fluoro-3-methoxyaniline** analogs). [Link](#)

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